

Technical Guide: Electronic Configuration of Yttrium in Yttrium (III) Chloride (YCl₃)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Yttrium chloride

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This document provides a detailed analysis of the electronic configuration of the yttrium ion within the inorganic compound yttrium (III) chloride (YCl₃). The principles outlined are foundational for understanding the chemical behavior, reactivity, and potential applications of yttrium-containing compounds in various scientific and medical fields.

Introduction to Yttrium

Yttrium (Y) is a silvery-metallic transition metal with atomic number 39.^{[1][2]} It is chemically similar to the lanthanides and is often classified as a rare-earth element.^[3] In its ground state, a neutral yttrium atom contains 39 electrons.^{[1][4][5]} The arrangement of these electrons in atomic orbitals dictates its chemical properties.

The full electronic configuration of a neutral yttrium atom is 1s² 2s² 2p⁶ 3s² 3p⁶ 3d¹⁰ 4s² 4p⁶ 4d¹ 5s².^{[1][6]} For conciseness, this is often represented using the noble gas shorthand, which references the configuration of the preceding noble gas, Krypton (Kr).^[1] Thus, the shorthand ground-state configuration for Yttrium is [Kr] 4d¹ 5s².^{[1][4][5][7]} The outermost electrons, known as valence electrons, are those in the 4d and 5s orbitals.^{[1][8]}

Determination of Yttrium's Oxidation State in YCl₃

In chemical compounds, yttrium almost exclusively exhibits a +3 oxidation state.^{[1][3][9]} This is its most stable ionic form. In yttrium (III) chloride (YCl₃), each chlorine atom, being a halogen, has an oxidation number of -1. To maintain charge neutrality in the compound, the single yttrium atom must balance the total negative charge of the three chloride ions (-3). Consequently, the oxidation state of yttrium in YCl₃ is +3.^{[10][11]}

This stable +3 oxidation state is achieved when the yttrium atom loses its three valence electrons.^[1]

Ionization and the Electronic Configuration of the Y³⁺ Ion

The formation of the yttrium (III) ion (Y³⁺) from a neutral yttrium atom involves the removal of the three outermost electrons. According to the principles of ionization for transition metals, electrons are first removed from the orbital with the highest principal quantum number. In the case of yttrium ([Kr] 4d¹ 5s²), the two electrons in the 5s orbital are removed first, followed by the single electron in the 4d orbital.

The resulting electronic configuration for the Y³⁺ ion is [Kr]. This configuration is isoelectronic with the noble gas Krypton, a particularly stable arrangement. The absence of electrons in the d and f shells explains why the Y³⁺ ion is colorless in solution.^{[1][3]}

Data Summary Table

Parameter	Neutral Yttrium Atom (Y)	Yttrium Ion (Y ³⁺) in YCl ₃
Atomic Number	39	39
Total Electrons	39	36
Oxidation State	0	+3
Full Electronic Configuration	1s ² 2s ² 2p ⁶ 3s ² 3p ⁶ 3d ¹⁰ 4s ² 4p ⁶ 4d ¹ 5s ²	1s ² 2s ² 2p ⁶ 3s ² 3p ⁶ 3d ¹⁰ 4s ² 4p ⁶
Shorthand Configuration	[Kr] 4d ¹ 5s ²	[Kr]
Valence Electrons	3	0 (8 in the outer shell)

Experimental Protocol: Verification via X-ray Photoelectron Spectroscopy (XPS)

The oxidation state and electronic structure of yttrium in YCl_3 can be experimentally verified using X-ray Photoelectron Spectroscopy (XPS).

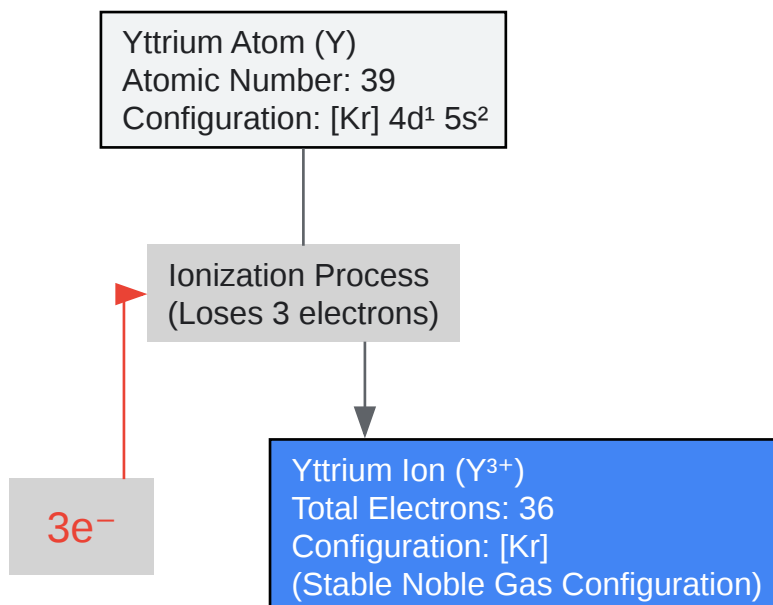
Objective: To determine the binding energy of the core-level electrons of yttrium in a YCl_3 sample, which is characteristic of the Y^{3+} oxidation state.

Methodology:

- **Sample Preparation:** A high-purity sample of anhydrous YCl_3 is mounted onto a sample holder and introduced into the ultra-high vacuum (UHV) chamber of the XPS instrument. The UHV environment is critical to prevent surface contamination.
- **X-ray Irradiation:** The sample is irradiated with a monochromatic X-ray beam (e.g., Al $K\alpha$, 1486.6 eV). The X-rays have sufficient energy to cause the ejection of core-level electrons from the yttrium and chlorine atoms.
- **Electron Energy Analysis:** An electron energy analyzer measures the kinetic energy of the emitted photoelectrons.
- **Binding Energy Calculation:** The binding energy (BE) of the electrons is calculated using the equation: $\text{BE} = h\nu - \text{KE} - \Phi$ where $h\nu$ is the energy of the incident X-ray photons, KE is the measured kinetic energy of the photoelectrons, and Φ is the work function of the spectrometer.
- **Data Analysis:** The resulting spectrum will show peaks corresponding to the core electron orbitals of yttrium (e.g., Y 3d, Y 3p) and chlorine (e.g., Cl 2p). The precise binding energy of the Y 3d peak is compared against standard reference data for yttrium in different oxidation states. A significant shift to higher binding energy compared to metallic yttrium (Y^0) confirms the +3 oxidation state, as the removal of valence electrons leads to a less effective screening of the nuclear charge, holding the core electrons more tightly.

Visualization of Yttrium Ionization

The logical workflow for the formation of the Y^{3+} ion from a neutral Yttrium atom is depicted below.



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Caption: Formation of the Y^{3+} ion from a neutral Yttrium atom.

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